

# Application Notes and Protocols: Safe Handling and Storage of 3-Chloropropiophenone

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## Compound of Interest

Compound Name: 3-Chloropropiophenone

Cat. No.: B135402

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## Introduction

**3-Chloropropiophenone** is a versatile intermediate utilized in the synthesis of various pharmaceutical compounds and fine chemicals.<sup>[1]</sup> Due to its chemical properties and potential hazards, strict adherence to safe handling and storage procedures is essential to ensure the safety of laboratory personnel and the integrity of research. These application notes provide detailed protocols for the safe handling, storage, and disposal of **3-Chloropropiophenone** in a research and development environment.

## Hazard Identification and Safety Precautions

**3-Chloropropiophenone** is classified as a hazardous substance. Key hazards include:

- Acute Oral Toxicity: Harmful if swallowed.<sup>[1][2][3]</sup>
- Skin Corrosion/Irritation: Causes skin irritation.<sup>[1][4][5][6]</sup>
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.<sup>[1][4][5][6]</sup>
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.<sup>[1][4][5][6]</sup>  
<sup>[7]</sup>
- Reproductive Toxicity: Suspected of damaging the unborn child.<sup>[1]</sup>

- Germ Cell Mutagenicity: Suspected of causing genetic defects.[1]
- Hazardous to the Aquatic Environment: Very toxic to aquatic life.[1]

#### Safety Precautions Summary:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[1][4][5][8]
- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood.[1][2][8]
- Avoid Contact: Avoid all personal contact, including inhalation of dust or fumes and contact with skin and eyes.[1][8]
- Hygiene: Do not eat, drink, or smoke when handling this compound.[1][2][8] Wash hands thoroughly after handling.[1][4][5][8]

## Quantitative Data

### Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO
Molecular Weight	168.62 g/mol
Appearance	White to Light Yellow Crystalline Solid
Melting Point	47°C - 50°C
Boiling Point	124°C
Flash Point	>110 °C (>230 °F)[8]
Solubility	Soluble in ethanol, acetone, and dichloromethane. Insoluble in water.

## Hazard Classifications

Hazard	Category	GHS Code
Acute Toxicity, Oral	4	H302
Skin Corrosion/Irritation	2	H315
Serious Eye Damage/Eye Irritation	2	H319
Specific Target Organ Toxicity - Single Exposure	3 (Respiratory irritation)	H335
Reproductive Toxicity	2	H361d
Germ Cell Mutagenicity	2	H341
Hazardous to the Aquatic Environment, Acute	1	H400

## Experimental Protocols

### Receiving and Inspection

- **Verify Integrity:** Upon receipt, inspect the container for any signs of damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number (936-59-4), and appropriate hazard pictograms.
- **Documentation:** Log the chemical into the laboratory inventory system, noting the date of receipt and assigned storage location.

### Storage Protocol

- **Container:** Store in the original, tightly sealed container.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)
- **Location:** Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)
- **Incompatibilities:** Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Environment:** Protect from environmental extremes and physical damage.[\[1\]](#)

## Handling and Dispensing Protocol (in a Chemical Fume Hood)

- Preparation:
  - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
  - Gather all necessary equipment (spatula, weigh boat, glassware, etc.) and place them in the fume hood.
  - Don the required PPE: lab coat, safety goggles, and chemical-resistant gloves.[\[4\]](#)[\[8\]](#)
- Weighing:
  - Tare a clean, dry weigh boat on a balance inside the fume hood.
  - Carefully open the **3-Chloropropiophenone** container.
  - Using a clean spatula, transfer the desired amount of the solid to the weigh boat. Avoid generating dust.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)
  - Securely close the main container immediately after dispensing.
- Dissolving:
  - Place the weigh boat with the chemical into the receiving flask.
  - Add the desired solvent (e.g., ethanol, acetone, dichloromethane).
  - Gently swirl the flask to dissolve the solid.
- Cleanup:
  - Wipe down the spatula and any contaminated surfaces within the fume hood with an appropriate solvent and then decontaminate with soap and water.
  - Dispose of the weigh boat and any contaminated wipes in a designated hazardous waste container.

- Wash hands thoroughly after completing the procedure.[\[4\]](#)[\[5\]](#)[\[8\]](#)

## Waste Disposal Protocol

- Segregation: All waste contaminated with **3-Chloropropiophenone**, including empty containers, disposable labware, and contaminated PPE, must be collected in a designated, labeled hazardous waste container.
- Disposal: Dispose of the hazardous waste through the institution's environmental health and safety office, following all local, state, and federal regulations.[\[2\]](#) Do not discharge into drains or the environment.

## Emergency Procedures Spill Response

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated.[\[8\]](#)
- Contain: For minor spills, use dry cleanup procedures to avoid generating dust.[\[1\]](#)[\[8\]](#) Use an inert absorbent material to contain the spill.
- Collect: Carefully sweep or vacuum the spilled material and place it into a labeled, sealed container for hazardous waste disposal.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Decontaminate: Clean the spill area with soap and water.
- Report: Report the spill to the laboratory supervisor and the environmental health and safety office.

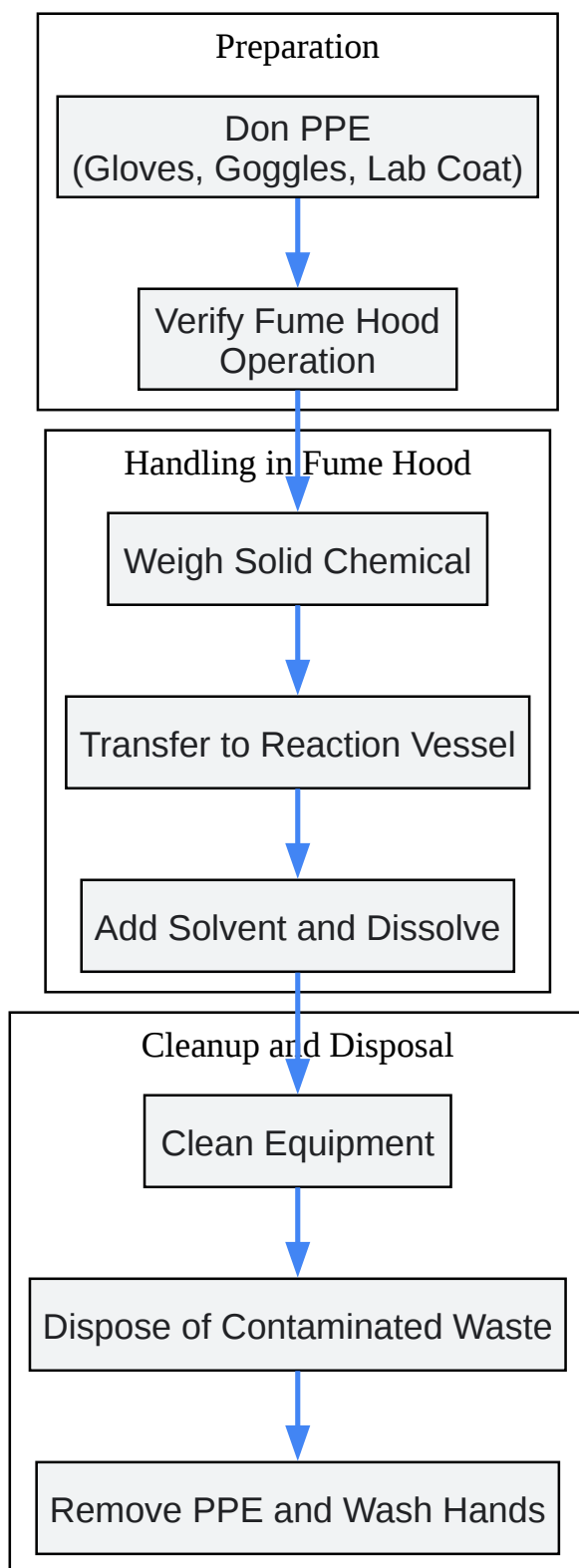
## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)[\[4\]](#)[\[6\]](#) Seek immediate medical attention.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing contaminated clothing.[\[2\]](#)[\[4\]](#)[\[6\]](#) Seek medical attention if irritation persists.[\[2\]](#)[\[4\]](#)[\[6\]](#)

[8]

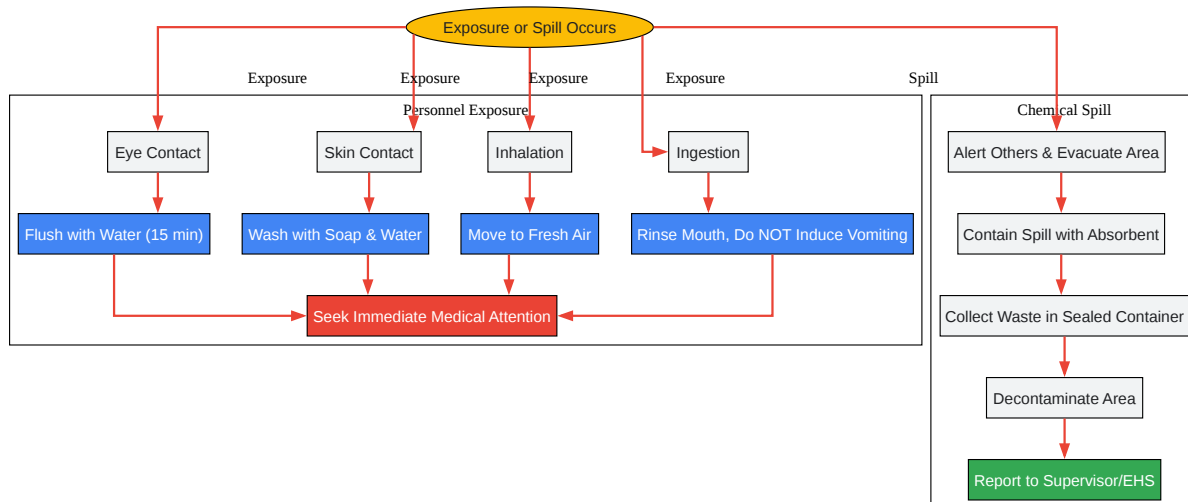
- Inhalation: Move the person to fresh air.[2][4] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[4] Seek immediate medical attention.[4][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[3] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.[4][6][8]

## Visualizations



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Caption: Standard workflow for handling **3-Chloropropiophenone**.



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Caption: Emergency response decision tree.

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